

Application Notes and Protocols for Lesogaberan Hydrochloride in In Vitro Research

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Compound of Interest

Compound Name: Lesogaberan hydrochloride

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Introduction

Lesogaberan hydrochloride (also known as AZD-3355) is a potent and selective agonist for the γ-aminobutyric acid type B (GABA-B) receptor.[1][2][3] As a G protein-coupled receptor (GPCR), the GABA-B receptor's activation initiates a cascade of intracellular signaling events that modulate neuronal excitability and other cellular processes. Lesogaberan has been investigated for its therapeutic potential in conditions such as gastroesophageal reflux disease (GERD) and has also shown promise in preclinical studies for other applications, including the promotion of human islet cell survival and the reduction of profibrotic gene expression.[2] These application notes provide detailed protocols for the preparation of **Lesogaberan hydrochloride** stock solutions for in vitro studies, ensuring accurate and reproducible experimental outcomes.

Chemical Properties and Solubility

A thorough understanding of the physicochemical properties of **Lesogaberan hydrochloride** is crucial for its effective use in experimental settings.



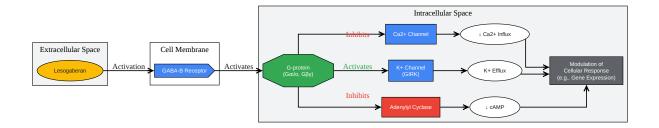
Property	Value	Reference
Molecular Formula	C ₃ H ₁₀ ClFNO ₂ P	[4]
Molecular Weight	177.54 g/mol	[4]
Appearance	Colorless to light yellow viscous liquid	[4]
EC₅₀ for human GABA-B receptor	8.6 nM	[1][5]
Solubility in DMSO	≥ 240 mg/mL (1351.81 mM)	[4]
Solubility in Water	≥ 100 mg/mL (563.25 mM)	[4]
Storage of Powder	4°C, under nitrogen, away from moisture	[4]
Storage of Stock Solution	-20°C for 1 month; -80°C for 6 months	[5]

Note: The use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can significantly impact solubility. Ultrasonic treatment may be required to fully dissolve the compound.[4]

Mechanism of Action: GABA-B Receptor Signaling

Lesogaberan exerts its effects by binding to and activating the GABA-B receptor, a heterodimeric G protein-coupled receptor. Upon activation, the receptor promotes the dissociation of the associated G-protein into its $G\alpha$ and $G\beta\gamma$ subunits. These subunits then modulate the activity of downstream effector proteins, leading to a variety of cellular responses. The primary signaling pathways include the inhibition of adenylyl cyclase, which reduces intracellular cyclic AMP (cAMP) levels, and the modulation of ion channel activity, specifically the activation of inwardly rectifying potassium (K+) channels and the inhibition of voltage-gated calcium (Ca2+) channels.[6][7] This leads to a hyperpolarization of the cell membrane and a reduction in neurotransmitter release.





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Caption: Lesogaberan activates the GABA-B receptor, initiating downstream signaling pathways.

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol is suitable for preparing a concentrated stock solution of **Lesogaberan hydrochloride** for long-term storage.

Materials:

- Lesogaberan hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)



Procedure:

- Pre-warm an aliquot of anhydrous DMSO to room temperature.
- Weigh the desired amount of Lesogaberan hydrochloride powder in a sterile microcentrifuge tube.
- Calculate the volume of DMSO required to achieve the desired stock concentration (e.g., 100 mM).
 - Calculation Example for a 100 mM Stock Solution:
 - Volume (L) = Mass (g) / (Molar Concentration (mol/L) * Molecular Weight (g/mol))
 - For 10 mg of Lesogaberan hydrochloride (0.01 g):
 - Volume (L) = 0.01 g / (0.1 mol/L * 177.54 g/mol) = 0.000563 L = 563 μ L
- Add the calculated volume of DMSO to the tube containing the Lesogaberan hydrochloride powder.
- Vortex the solution vigorously for 1-2 minutes until the powder is completely dissolved.
- Sonicate the solution for 5-10 minutes if complete dissolution is not achieved by vortexing.
- Aliquot the stock solution into smaller volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Protocol 2: Preparation of a Working Solution for Cell Culture

This protocol describes the dilution of the DMSO stock solution into cell culture medium to obtain the final working concentration.

Materials:



- Lesogaberan hydrochloride DMSO stock solution (from Protocol 1)
- · Appropriate sterile cell culture medium
- Sterile microcentrifuge tubes or conical tubes

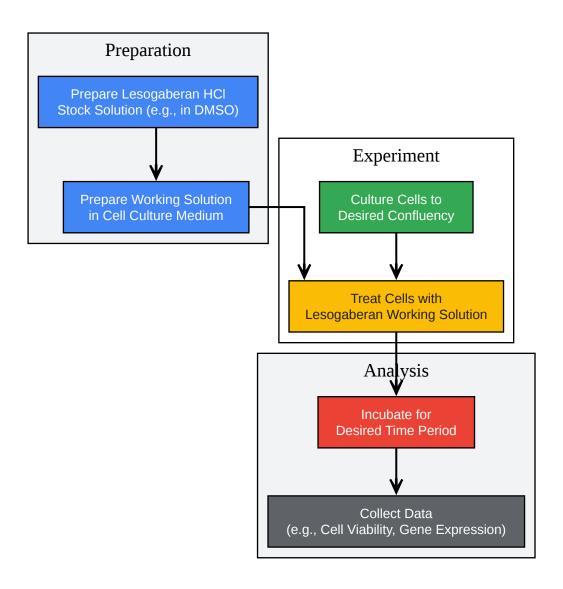
Procedure:

- Thaw a frozen aliquot of the Lesogaberan hydrochloride DMSO stock solution at room temperature.
- Calculate the volume of the stock solution needed to prepare the desired final concentration in the cell culture medium.
 - Calculation Example for a 10 μM Working Solution from a 100 mM Stock:
 - Use the formula: C₁V₁ = C₂V₂
 - (100,000 μM) * V₁ = (10 μM) * (desired final volume, e.g., 1 mL)
 - $V_1 = (10 \mu M * 1000 \mu L) / 100,000 \mu M = 0.1 \mu L$
 - Note: For very small volumes, it is recommended to perform a serial dilution.
- Perform a serial dilution if necessary. For example, first dilute the 100 mM stock 1:100 in sterile cell culture medium to create a 1 mM intermediate stock. Then, use this intermediate stock to prepare the final working concentration.
- Add the calculated volume of the Lesogaberan hydrochloride stock solution to the appropriate volume of pre-warmed cell culture medium.
- Mix gently by pipetting or inverting the tube.
- Apply the final working solution to the cells immediately. It is recommended to prepare fresh working solutions for each experiment.

Experimental Workflow for In Vitro Studies



The following diagram illustrates a general workflow for utilizing **Lesogaberan hydrochloride** in in vitro experiments.



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